

A Comparative Analysis of Methyl 5-aminonicotinate and Its Isomers for Researchers

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Compound of Interest

Compound Name: Methyl 5-aminonicotinate

Cat. No.: B1302331

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For researchers, scientists, and drug development professionals, understanding the nuanced differences between positional isomers is critical for designing novel therapeutic agents. This guide provides a comprehensive comparative study of **Methyl 5-aminonicotinate** and its key isomers: Methyl 2-aminonicotinate, Methyl 4-aminonicotinate, and Methyl 6-aminonicotinate. We delve into their physicochemical properties, synthesis methodologies, and potential biological activities, supported by detailed experimental protocols and visual workflows.

Physicochemical Properties

The position of the amino group on the pyridine ring significantly influences the physicochemical properties of these isomers, which in turn can affect their reactivity, solubility, and pharmacokinetic profiles. A summary of key properties is presented below.

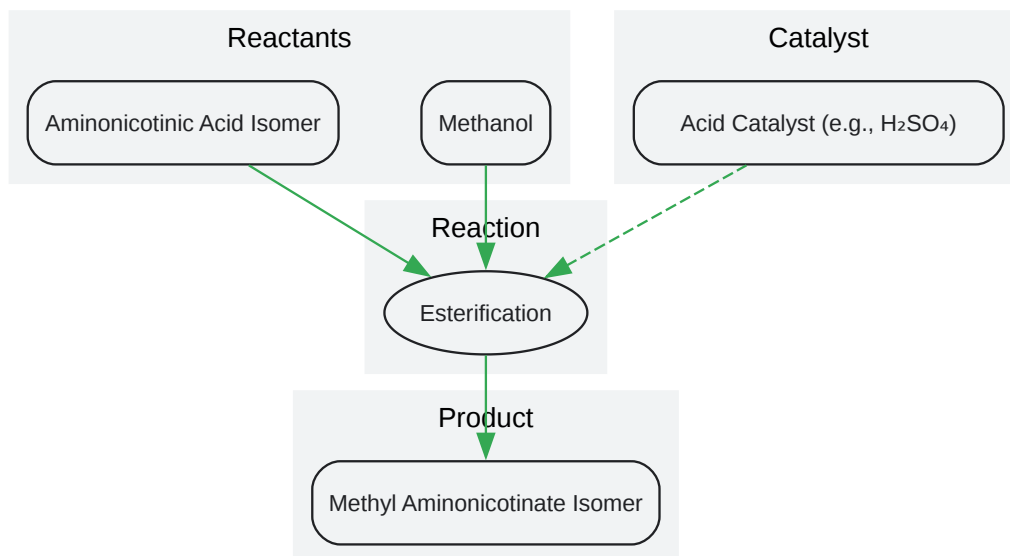
Property	Methyl 5-aminonicotinate	Methyl 2-aminonicotinate	Methyl 4-aminonicotinate	Methyl 6-aminonicotinate
Molecular Formula	C ₇ H ₈ N ₂ O ₂	C ₇ H ₈ N ₂ O ₂	C ₇ H ₈ N ₂ O ₂	C ₇ H ₈ N ₂ O ₂
Molecular Weight	152.15 g/mol	152.15 g/mol [1]	152.15 g/mol [2]	152.15 g/mol
CAS Number	36052-25-2	14667-47-1[1]	16135-36-7[2]	36052-24-1[3]
Melting Point	135-137 °C[4]	82-86 °C[1]	172-174 °C	154-156 °C[3]
Boiling Point	319.4 °C at 760 mmHg[4]	251.3±20.0 °C (Predicted)[1]	288.7±20.0 °C (Predicted)	Not available
Appearance	Off-white solid[4]	White to Almost white powder to crystal[1]	White to Almost white powder	White crystalline solid[3]
Solubility	Not specified	Soluble in Methanol[1]	Soluble in Methanol	Not specified

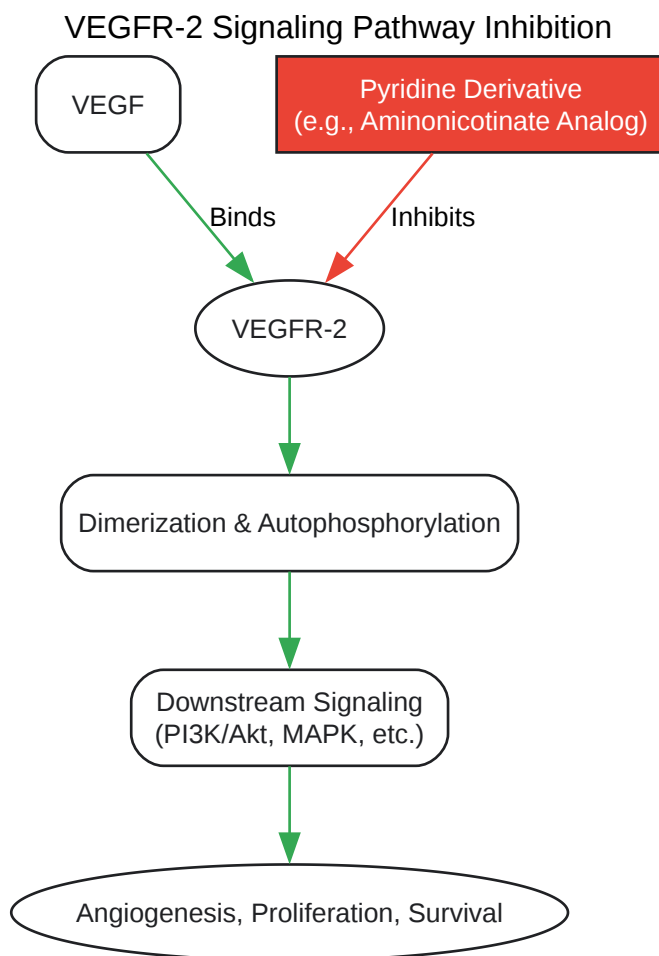
Synthesis of Methyl Aminonicotinate Isomers

The primary route for synthesizing these isomers is the esterification of the corresponding aminonicotinic acid with methanol, typically in the presence of an acid catalyst.

General Synthesis Workflow

General Synthesis of Methyl Aminonicotinates





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References

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- 4. cefipra.org [cefipra.org]
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